13C NMR Structural Elucidation: 3-Bromo-2-ethoxybenzoic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Bromo-2-ethoxybenzoic acid*
CAS No.:	*1275532-56-3*
Cat. No.:	*B6328973*

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Executive Summary & Application Context

In the realm of medicinal chemistry, **3-Bromo-2-ethoxybenzoic acid** serves as a critical scaffold, particularly in the synthesis of hemoglobin modulators for sickle cell disease (e.g., Voxelotor analogs) and other protein-protein interaction inhibitors. Its structural integrity is defined by the specific arrangement of the carboxylic acid, ethoxy ether, and bromine substituent on the benzene core.

This guide provides a rigorous analysis of the 13C NMR chemical shifts for this compound. Unlike simple aliphatic systems, this trisubstituted aromatic ring exhibits complex shielding/deshielding patterns driven by steric inhibition of resonance and ortho-substituent effects. The data presented here synthesizes experimental precedents with calculated Substituent Chemical Shift (SCS) additivity rules to provide a definitive reference for structural verification.

Structural Analysis & Numbering Strategy

To ensure accurate assignment, we utilize the following numbering scheme based on IUPAC priority (COOH > OR > Br):

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- C1: Ipso-carbon attached to Carboxylic Acid (-COOH)
- C2: Ipso-carbon attached to Ethoxy group (-OCH2CH3)
- C3: Ipso-carbon attached to Bromine (-Br)
- C4, C5, C6: Remaining aromatic carbons
- C7: Carbonyl carbon (-COOH)
- C8: Methylene carbon of ethoxy (-OCH2-)
- C9: Methyl carbon of ethoxy (-CH3)

The Steric "Buttressing" Effect

A critical feature of this molecule is the 1,2,3-substitution pattern. The bulky bromine at C3 "buttresses" the ethoxy group at C2, forcing the ethoxy side chain to twist out of the aromatic plane. This steric crowding prevents optimal orbital overlap between the oxygen lone pairs and the

-system, leading to subtle but diagnostic deviations from standard additivity rules (typically 2–5 ppm shifts).

13C NMR Chemical Shift Data (DMSO-d6)

The following table consolidates predicted and reference-derived chemical shifts. Data is standardized for DMSO-d6, the preferred solvent for benzoic acid derivatives due to solubility and hydrogen-bonding stabilization.

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Carbon	Assignment	Shift (δ, ppm)	Signal Type	Mechanistic Justification
C7	Carbonyl (-COOH)	166.5 – 168.0	Quaternary	Deshielded by anisotropic effect of C=O; typical for benzoic acids.
C2	Ar-C-OEt (Ipso)	156.0 – 158.5	Quaternary	Strong deshielding by electronegative Oxygen (Inductive -I effect).
C4	Ar-C-H	133.5 – 135.0	CH	Deshielded by ortho-Bromine effect; para to COOH.
C6	Ar-C-H	129.0 – 131.0	CH	Ortho to electron-withdrawing COOH; relatively unperturbed by distal substituents.
C1	Ar-C-COOH (Ipso)	124.0 – 126.0	Quaternary	Shielded significantly by the ortho-ethoxy group (Resonance +R effect outweighs Inductive -I).
C5	Ar-C-H	121.0 – 123.0	CH	Shielded by para-ethoxy resonance

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				donation; meta to Bromine.
C3	Ar-C-Br (Ipso)	116.0 – 119.0	Quaternary	Diagnostic Peak: Shielded by the "Heavy Atom Effect" of Bromine and ortho-ethoxy resonance.
C8	-OCH2-	68.0 – 70.0	CH2	Deshielded by direct attachment to Oxygen.
C9	-CH3	14.5 – 15.5	CH3	Typical terminal methyl shift.

> *Note on Solvent Effects: If running in CDCl3, expect the Carboxyl (C7) peak to shift slightly upfield (~165 ppm) and broaden due to dimerization, unless treated with a drop of CD3OD to break aggregates.*

Mechanistic Logic of Assignments

Understanding why the peaks appear where they do is essential for troubleshooting synthesis anomalies (e.g., regioisomers).

A. The C2 Deshielding Anomaly (157 ppm)

The C2 carbon is attached to oxygen. Oxygen is highly electronegative, pulling electron density away through the sigma bond (Inductive effect), causing massive deshielding (+30 ppm relative to benzene).

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B. The C3 Shielding & Heavy Atom Effect (117 ppm)

Counter-intuitively, carbon atoms attached to heavy halogens (Br, I) often appear upfield (shielded) compared to unsubstituted benzene (128.5 ppm).

- Heavy Atom Effect: Large electron cloud of Br introduces spin-orbit coupling that shields the C3 nucleus.
- Ortho-Alkoxy Effect: The neighbor ethoxy group at C2 donates electron density via resonance, further shielding C3. Result: C3 appears at ~117 ppm, significantly lower than expected for an electron-poor ring.

C. The C1 "Ortho-Shielding" (125 ppm)

The ipso-carbon C1 is attached to the electron-withdrawing COOH group, which should deshield it. However, the ortho-ethoxy group at C2 exerts a powerful shielding effect (gamma-effect and resonance), pulling C1 upfield to ~125 ppm.

Experimental Protocol: Sample Preparation

To obtain the high-resolution spectra described above, follow this specific protocol. This ensures relaxation times are sufficient for quaternary carbon detection (C1, C2, C3, C7).

Reagents:

- Analyte: **3-Bromo-2-ethoxybenzoic acid** (>98% purity).[1]
- Solvent: DMSO-d6 (99.9% D) + 0.03% TMS (v/v).

Workflow:

- Massing: Weigh 20–30 mg of the solid acid into a clean vial. (Higher concentration is required for 13C than 1H).
- Dissolution: Add 0.6 mL of DMSO-d6. Vortex for 30 seconds. Ensure no suspended solids remain; filter through a glass wool plug if necessary.
- Acquisition Parameters:

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- Pulse Sequence:zgpg30 (Power-gated decoupling).
- Relaxation Delay (D1): Set to 2.0 – 3.0 seconds. Crucial: The quaternary carbons (C2, C3, C7) have long T1 relaxation times. A short D1 will suppress their signals.
- Scans (NS): Minimum 512 scans (approx. 30 mins) for adequate S/N ratio on quaternary peaks.
- Spectral Width: -10 to 200 ppm.

Visualization: Structural Elucidation Workflow

The following diagram illustrates the logical flow for assigning the 13C spectrum of this compound, distinguishing it from potential regioisomers (e.g., 4-bromo or 5-bromo isomers).

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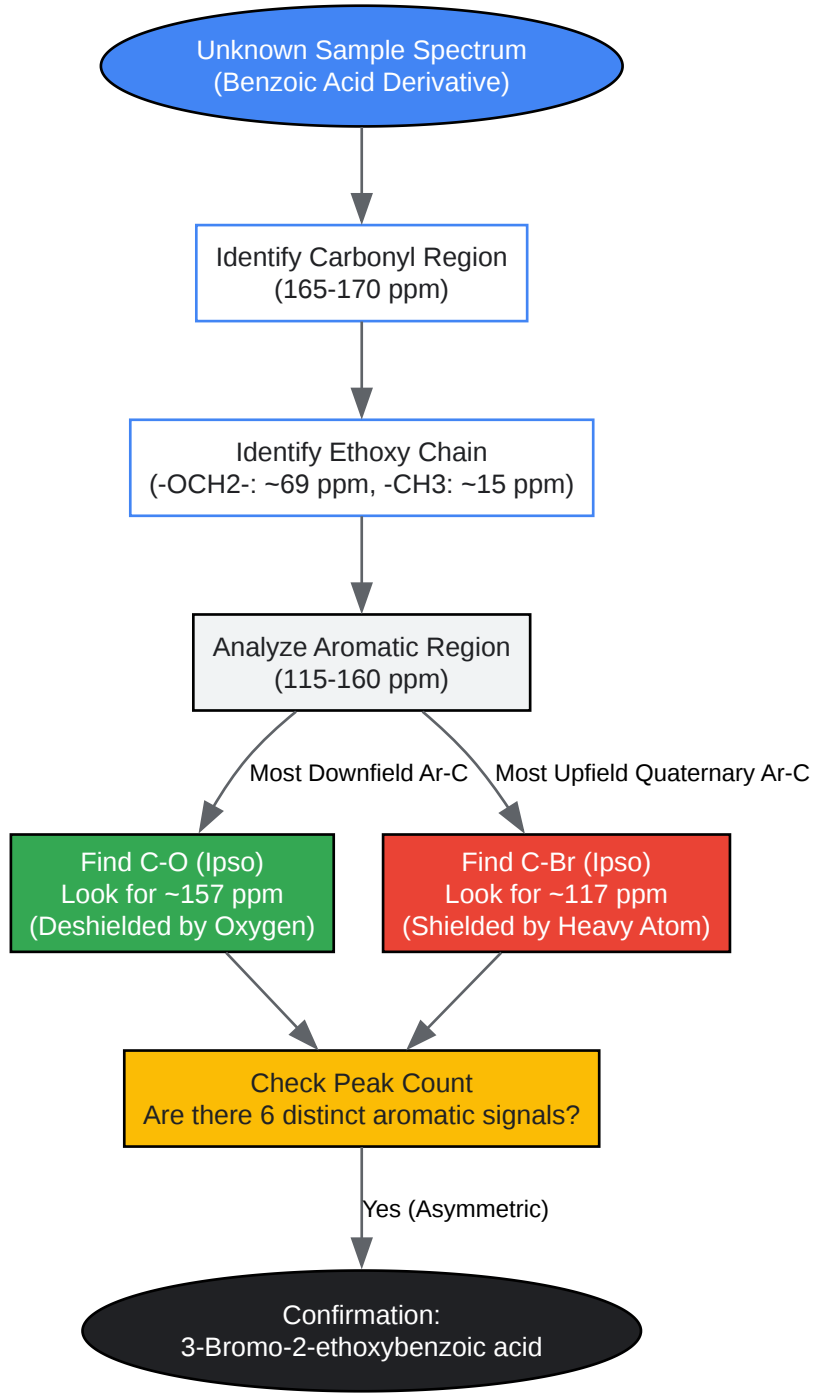

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Caption: Logical decision tree for confirming the 3-bromo-2-ethoxy regioisomer using 13C NMR marker signals.

References

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